

Proper Disposal Procedures: 3-[(1S)-1-hydroxypropyl]phenol

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Compound of Interest

Compound Name: 3-[(1S)-1-hydroxypropyl]phenol

Cat. No.: B12363067

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Executive Summary & Immediate Directives

3-[(1S)-1-hydroxypropyl]phenol (CAS related: 55789-02-1 / 1481-92-1) is a chiral phenolic intermediate often used in pharmaceutical synthesis (e.g., antimuscarinic precursors). While it does not possess a unique RCRA "U-list" or "P-list" code like parent Phenol (U188), it must be managed as Hazardous Chemical Waste due to its functional group characteristics: Acute Toxicity (Oral/Dermal) and Skin/Eye Corrosion.

Operational Directive:

- Disposal Method: High-temperature incineration via a licensed hazardous waste contractor.
- Drain Disposal: STRICTLY PROHIBITED. Phenolic compounds are toxic to aquatic life and disrupt municipal wastewater treatment bacteria.
- Segregation: Isolate from strong oxidizers (especially nitric acid) and strong bases.

Chemical Hazard Profile & Technical Justification

To ensure safety, researchers must understand the causality behind these protocols. The disposal strategy is dictated by the molecule's two active functional groups: the phenolic hydroxyl and the secondary alcohol.

Property	Value/Description	Disposal Implication
Acidity (pKa)	~10 (Phenol group)	Weak acid. Incompatible with strong bases (exothermic salt formation).
Physical State	Solid (typically crystalline) or Viscous Oil	Solids require "Lab Pack" protocols; liquids require secondary containment.
Reactivity	Nucleophilic aromatic ring	High Risk: Reacts violently with oxidizing agents (e.g., Nitric Acid, Perchlorates) to form explosive nitrophenols.
Toxicity	Class 6.1 (Toxic) / Class 8 (Corrosive)	Rapidly absorbed through skin. Denatures proteins (chemical burns).

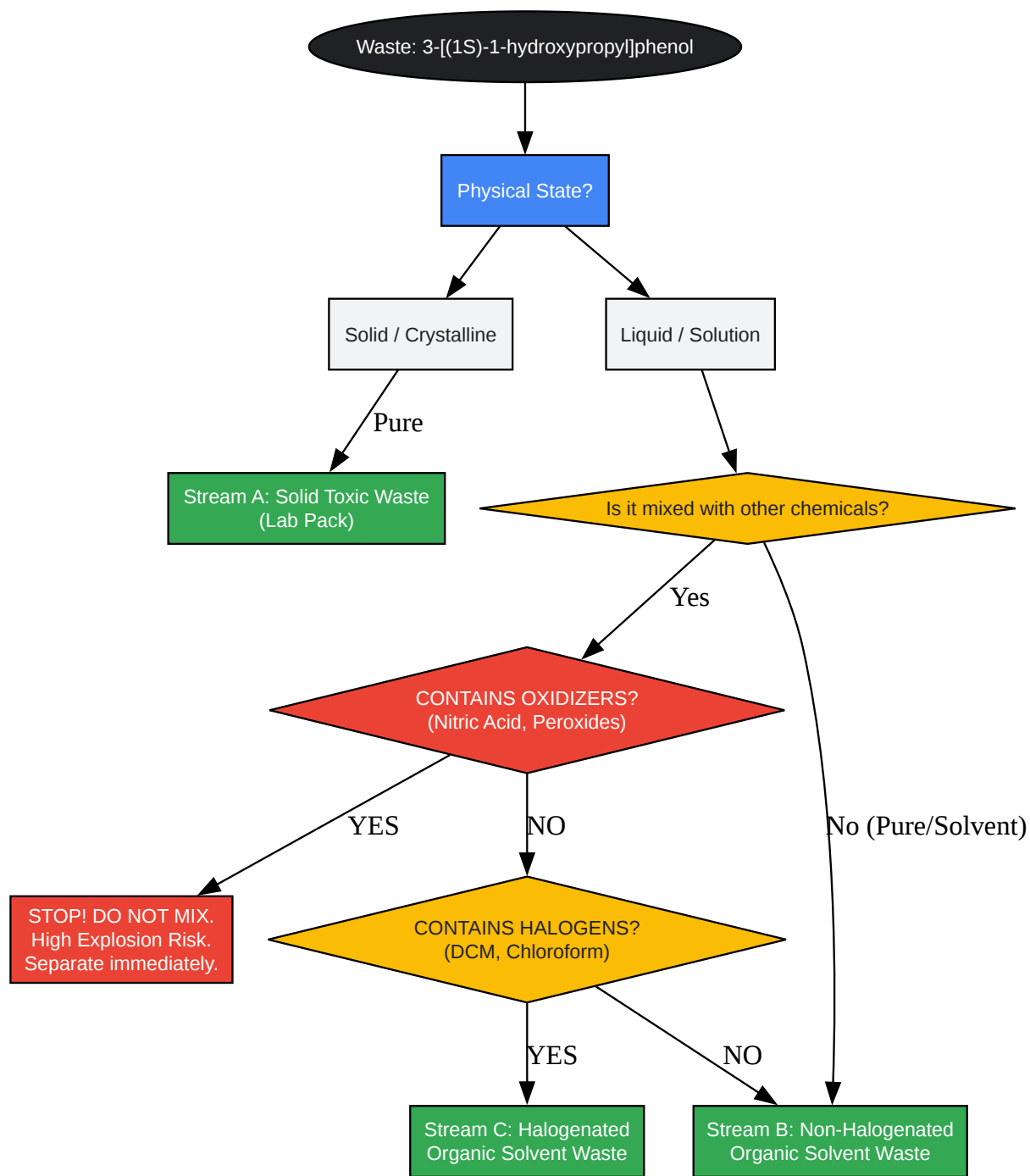
The "Self-Validating" Safety Logic

A correct disposal workflow validates itself by preventing three failure modes:

- Explosion: By segregating from oxidizers.
- Leakage: By using phenol-resistant materials (Glass/HDPE).
- Environmental Damage: By mandating incineration over landfill.

Waste Segregation Protocol

Effective segregation is the primary defense against laboratory accidents. Use the following logic flow to determine where to place your waste.



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Figure 1: Segregation Decision Matrix. Note the critical stop point regarding oxidizers.

Step-by-Step Disposal Procedure

Phase 1: Container Selection & Preparation

- Material: Use Amber Glass or High-Density Polyethylene (HDPE). Phenolic compounds can soften low-density plastics (LDPE) over time.
- Headspace: Leave at least 10% headspace in liquid containers to allow for thermal expansion.

Phase 2: Collection (The "Lab Pack" Method)

For solid waste or small vials of pure substance, the Lab Pack method is the industry standard for research quantities.

- Primary Containment: Ensure the chemical is in a sealed, screw-top vial.
- Secondary Containment: Place vials into a larger drum (typically 5-gallon or 55-gallon) lined with an absorbent material (Vermiculite).
- Absorbent Ratio: Use enough vermiculite to absorb twice the volume of the liquid potentially present. This prevents leakage during transport.

Phase 3: Labeling (Regulatory Requirement)

Every container must carry a hazardous waste label before the first drop of waste is added.

- Chemical Name: Write "**3-[(1S)-1-hydroxypropyl]phenol**" (Do not use abbreviations/formulas).
- Hazard Checkboxes: Check "Toxic" and "Corrosive".

Phase 4: Handoff to EHS/Contractor

- Transfer the sealed, labeled container to your facility's Satellite Accumulation Area (SAA).
- Request pickup by your licensed hazardous waste hauler (e.g., Veolia, Clean Harbors, Triumvirate).

- Manifesting: Ensure the waste is manifested under the appropriate DOT shipping name, typically:
 - UN 2811, Toxic solids, organic, n.o.s. (contains **3-[(1S)-1-hydroxypropyl]phenol**), 6.1, PG II/III

Emergency Response: Spills

If a spill occurs, immediate action is required to prevent skin absorption and vapor inhalation.

Parameter	Protocol
PPE Required	Nitrile gloves (double gloved) or Butyl Rubber (best), Safety Goggles, Lab Coat.
Absorbent	Do NOT use paper towels. (High surface area + flammability). Use clay, vermiculite, or specific "Organic" spill pads.
Decontamination	1. Cover spill with absorbent.2.[1] Scoop into a waste bag.3. Wash surface with soapy water (phenols are soluble in alcohols/water).4. Test surface pH to ensure neutrality.

References

- PubChem.3-(1-Hydroxypropyl)phenol Compound Summary. National Library of Medicine. Available at: [\[Link\]](#)
- U.S. Environmental Protection Agency (EPA).Resource Conservation and Recovery Act (RCRA) Regulations - 40 CFR Part 261. Available at: [\[Link\]](#)
- Occupational Safety and Health Administration (OSHA).Occupational Safety and Health Standards: Toxic and Hazardous Substances (1910.1000). Available at: [\[Link\]](#)

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Sources

- [1. youtube.com \[youtube.com\]](https://www.youtube.com)
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